

A Technical Guide to the Fundamental Properties of Nickel-62

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the core nuclear and physical properties of the stable isotope **Nickel-62** (⁶²Ni). It details its unique stability, natural occurrence, synthesis, and applications, with a focus on the experimental methodologies used to determine its fundamental characteristics.

Core Nuclear and Physical Properties

Nickel-62 is a stable isotope of nickel containing 28 protons and 34 neutrons.[1][2] Its nucleus is distinguished by having the highest binding energy per nucleon of any known nuclide, making it the most thermodynamically stable nucleus.[1][3] This inherent stability makes ⁶²Ni a crucial benchmark in nuclear physics research and a point of interest in studies of stellar nucleosynthesis.[4]

Table 1: Summary of Quantitative Data for Nickel-62



Property	Value	Unit
Symbol	⁶² Ni	-
Atomic Number (Z)	28	-
Neutron Number (N)	34	-
Mass Number (A)	62	-
Isotopic Mass	61.928345	Da
Isotopic Mass (AME2020)	61.92834537(55)	u
Mass Excess	-66.7462	MeV
Total Binding Energy	545.262	MeV
Binding Energy per Nucleon	8.7945	MeV
Natural Abundance	3.6346%	Atom %
Nuclear Spin and Parity	0+	-
Half-life	Stable	-

| Charge Radius | 3.8399(21) | fm |

Data sourced from references:[1][2][4][5][6][7]

Unparalleled Stability: The Peak of the Binding Energy Curve

The defining characteristic of **Nickel-62** is its exceptional nuclear stability, which arises from having the highest binding energy per nucleon (8.7945 MeV) among all known isotopes.[1][2] This value is marginally greater than that of Iron-56 (⁵⁶Fe), which is often mistakenly cited as the most stable nucleus.[3][4] While ⁵⁶Fe has a lower mass per nucleon, ⁶²Ni possesses a more tightly bound nucleus.[1]

The higher binding energy of ⁶²Ni signifies that more energy is required to break its nucleus apart into constituent protons and neutrons compared to any other nuclide.[4] This property



establishes **Nickel-62** as the theoretical endpoint for energy-releasing nuclear fusion processes in stars.[4] Fusion reactions that produce elements heavier than ⁶²Ni are endothermic, meaning they consume rather than release energy.[4]

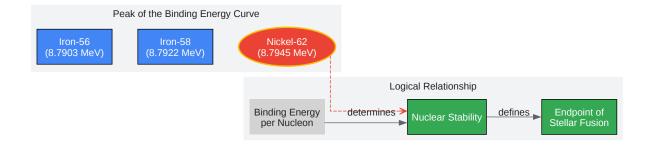
Table 2: Comparison of Nickel-62 and Iron-56

Property	Nickel-62 (⁶² Ni)	Iron-56 (⁵⁶ Fe)
Protons (Z)	28	26
Neutrons (N)	34	30
Binding Energy per Nucleon	8.7945 MeV	8.7903 MeV
Mass per Nucleon	930.417 MeV/c ²	930.412 MeV/c²

| Natural Abundance | ~3.6% (of Ni) | ~91.8% (of Fe) |

Data sourced from references:[1][4]

The discrepancy between ⁶²Ni's maximal binding energy and ⁵⁶Fe's higher cosmic abundance is explained by the mechanisms of stellar nucleosynthesis. The alpha process in massive stars favors the production of ⁵⁶Ni (which later decays to ⁵⁶Fe) as it is the natural endpoint of siliconburning.[1][8] The formation of ⁶²Ni occurs through less efficient pathways, resulting in its lower relative abundance in the universe.[4][8]





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Caption: Relationship between binding energy and nuclear stability for iron-peak nuclides.

Occurrence, Synthesis, and Applications

Natural Occurrence and Synthesis **Nickel-62** makes up approximately 3.6346% of naturally occurring nickel.[4] It is synthesized in the final stages of massive stars through silicon-burning processes, where a quasi-equilibrium state of nuclear reactions builds up iron-peak elements. [4] While it is the most stable nuclide, the kinetics of stellar nucleosynthesis favor the production of other isotopes like ⁵⁸Ni (the most abundant) and ⁶⁰Ni.[1][9]

For research purposes, ⁶²Ni is often enriched from its natural concentration. Techniques like gas-phase centrifugation using volatile nickel compounds (e.g., Ni(CO)₄) or electromagnetic separation in calutrons are employed to achieve isotopic purities exceeding 95%.[4][10]

Applications The unique properties of ⁶²Ni make it valuable in several specialized fields:

- Nuclear Physics Research: As the most tightly bound nucleus, ⁶²Ni serves as a fundamental benchmark for testing and refining theoretical models of nuclear structure.[4]
- Radionuclide Production: It is the precursor material for producing the radioisotope Nickel-63 (⁶³Ni) via neutron capture (⁶²Ni(n,γ)⁶³Ni).[2][7][11] ⁶³Ni has applications as a source for X-ray fluorescence (XRF), in electron capture detectors for gas chromatography, and as a power source in betavoltaic devices.[11][12]
- Materials Science: Enriched ⁶²Ni is used in neutron scattering experiments to study the structure of amorphous metals and high-performance martensitic steels.[7][12]

Experimental Protocols: Isotope Ratio Mass Spectrometry (IRMS)

The precise determination of fundamental properties like isotopic mass and natural abundance is primarily accomplished through mass spectrometry. Isotope Ratio Mass Spectrometry (IRMS) is a powerful technique that measures the relative abundance of isotopes in a sample with extremely high precision.[13][14]

Foundational & Exploratory





Methodology for Isotopic Analysis of Nickel

The following protocol outlines the generalized steps for determining the isotopic composition of a nickel sample using a magnetic sector IRMS.

- 1. Sample Preparation and Introduction:
- Conversion to Gaseous Form: The solid nickel sample (e.g., high-purity metal powder) must first be converted into a suitable gaseous compound. For nickel, this can be achieved by reacting it to form a volatile compound like nickel carbonyl (Ni(CO)₄) or nickelocene (Ni(C₅H₅)₂).[10][15] This step is critical and must be performed in a controlled environment to prevent isotopic fractionation.
- Introduction to IRMS: The resulting gas is introduced into the high-vacuum system of the
 mass spectrometer. This is typically done through a dual-inlet system that allows for rapid
 and repeated comparison between the sample gas and a calibrated reference standard of
 known isotopic composition.

2. Ionization:

- Electron Impact (EI) Source: Once inside the ion source, the gas molecules are bombarded by a high-energy beam of electrons.[13]
- Ion Formation: This process ejects an electron from the molecule, creating a positively charged molecular ion (e.g., [Ni(CO)₄]⁺). The energy of the electron beam is carefully controlled to minimize fragmentation of the ion.

3. Mass Analysis:

- Acceleration: The newly formed positive ions are accelerated out of the ion source by a strong electric field, forming a focused ion beam.
- Magnetic Deflection: The ion beam then travels through a curved flight tube situated within a powerful magnetic field.[16] The magnetic field deflects the ions, with the radius of curvature being dependent on the mass-to-charge ratio (m/z) of the ion.[13] Lighter isotopes (e.g., ions containing ⁵⁸Ni) are deflected more sharply than heavier isotopes (e.g., ions containing ⁶²Ni).
 [13]



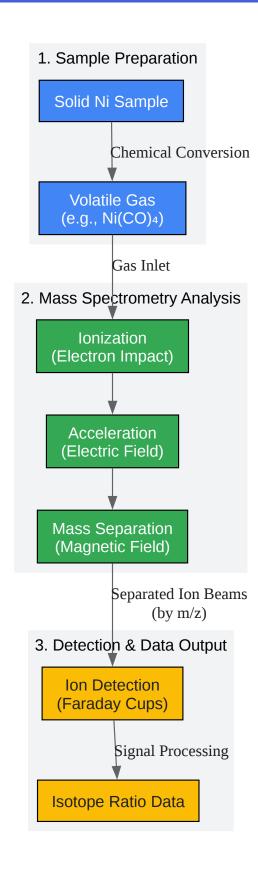




4. Detection and Data Acquisition:

- Faraday Cups: Spatially separated ion beams corresponding to the different nickel isotopes are simultaneously collected by a series of detectors called Faraday cups.[14] Each cup is positioned to capture ions of a specific m/z.
- Signal Measurement: When ions strike a Faraday cup, they generate a small electrical current. The intensity of this current is directly proportional to the abundance of that specific isotope in the beam.[16]
- Isotope Ratio Calculation: The instrument's electronics measure these currents with very high precision. The ratio of the currents from the different cups provides the isotope ratio of the sample relative to the reference standard. This allows for the determination of the natural abundance of ⁶²Ni.





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Caption: A simplified workflow for Isotope Ratio Mass Spectrometry (IRMS) analysis.



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